

Personal protective equipment for handling Ykl-5-124

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ykl-5-124

Cat. No.: B15588377

[Get Quote](#)

Essential Safety and Handling Guide for Ykl-5-124

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of **Ykl-5-124**, a potent and selective CDK7 inhibitor. This document provides immediate, essential safety protocols and logistical information to ensure the safe and effective use of this compound in a laboratory setting.

Personal Protective Equipment (PPE) and Handling

While **Ykl-5-124** is not classified as a hazardous substance according to EC Directives 67/548/EEC, 1999/45/EC, or 1272/2008, adherence to standard laboratory safety protocols is essential to minimize exposure and ensure a safe working environment.^[1]

Recommended Personal Protective Equipment:

PPE Category	Item	Specification
Eye Protection	Safety Glasses	Must be worn at all times when handling the compound.
Hand Protection	Nitrile Gloves	Chemically resistant gloves should be worn.
Body Protection	Laboratory Coat	A standard lab coat is required to prevent skin contact.
Respiratory	Fume Hood	All handling of the solid compound and preparation of solutions should be conducted in a chemical fume hood. [1]

Handling Procedures:

- Avoid inhalation of dust or aerosols.[\[1\]](#)
- Prevent contact with skin and eyes.[\[1\]](#)
- Ensure adequate ventilation in the handling area.[\[1\]](#)
- Wash hands thoroughly after handling.

Emergency Procedures

In the event of exposure, follow these first-aid measures:

Exposure Route	First-Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, seek medical attention. ^[1]
Skin Contact	Wash the affected area with soap and water. Remove contaminated clothing. ^[1]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes. Seek medical attention. ^[1]
Ingestion	Do not induce vomiting. Rinse mouth with water and seek immediate medical attention. ^[1]

Storage and Disposal

Storage:

- Store **Ykl-5-124** at -20°C for long-term stability.^[2]

Disposal:

- Dispose of **Ykl-5-124** and its containers in accordance with local, state, and federal regulations.
- It is recommended to dissolve or mix the compound with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.

Physicochemical and Biological Data

The following tables summarize the key physicochemical and biological properties of **Ykl-5-124**.

Physicochemical Properties:

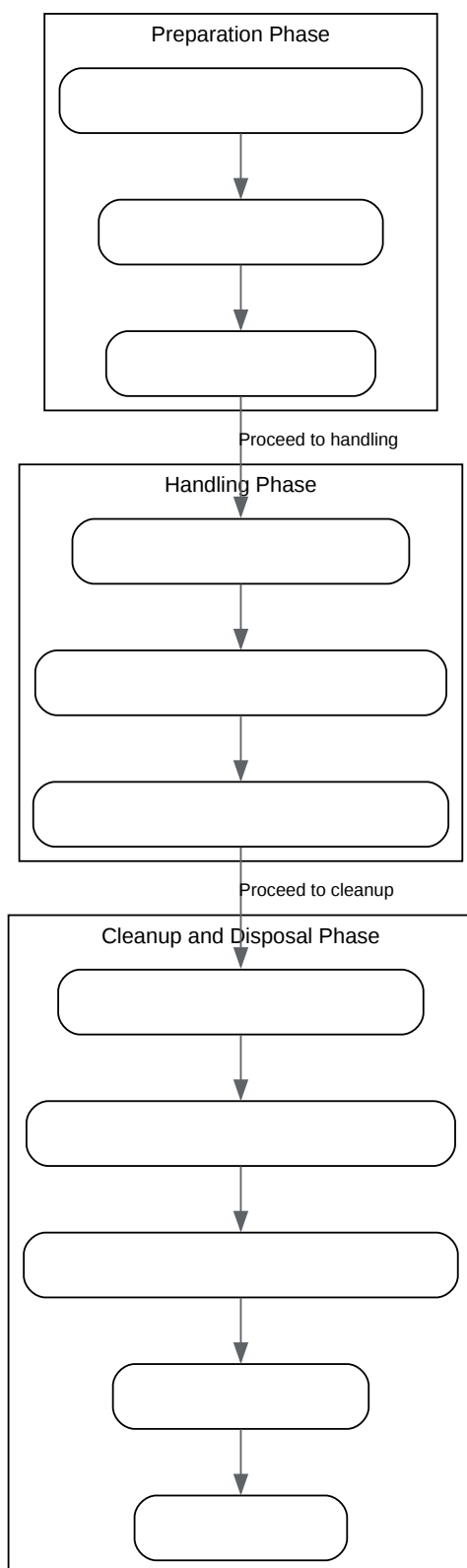
Property	Value
Molecular Weight	515.62 g/mol [2]
Formula	C ₂₈ H ₃₃ N ₇ O ₃ [2]
CAS Number	1957203-01-8
Purity	≥95% (HPLC)
Solubility	Soluble in DMSO and ethanol[2]

Biological Activity:

Target	IC ₅₀ (nM)
CDK7/Mat1/CycH	9.7[3][4]
CDK7	53.5[3]
CDK2	1300[4]
CDK9	3020[4]

Experimental Workflow: Handling and Preparation of Ykl-5-124

The following diagram outlines the standard operational workflow for the safe handling and preparation of **Ykl-5-124** solutions.

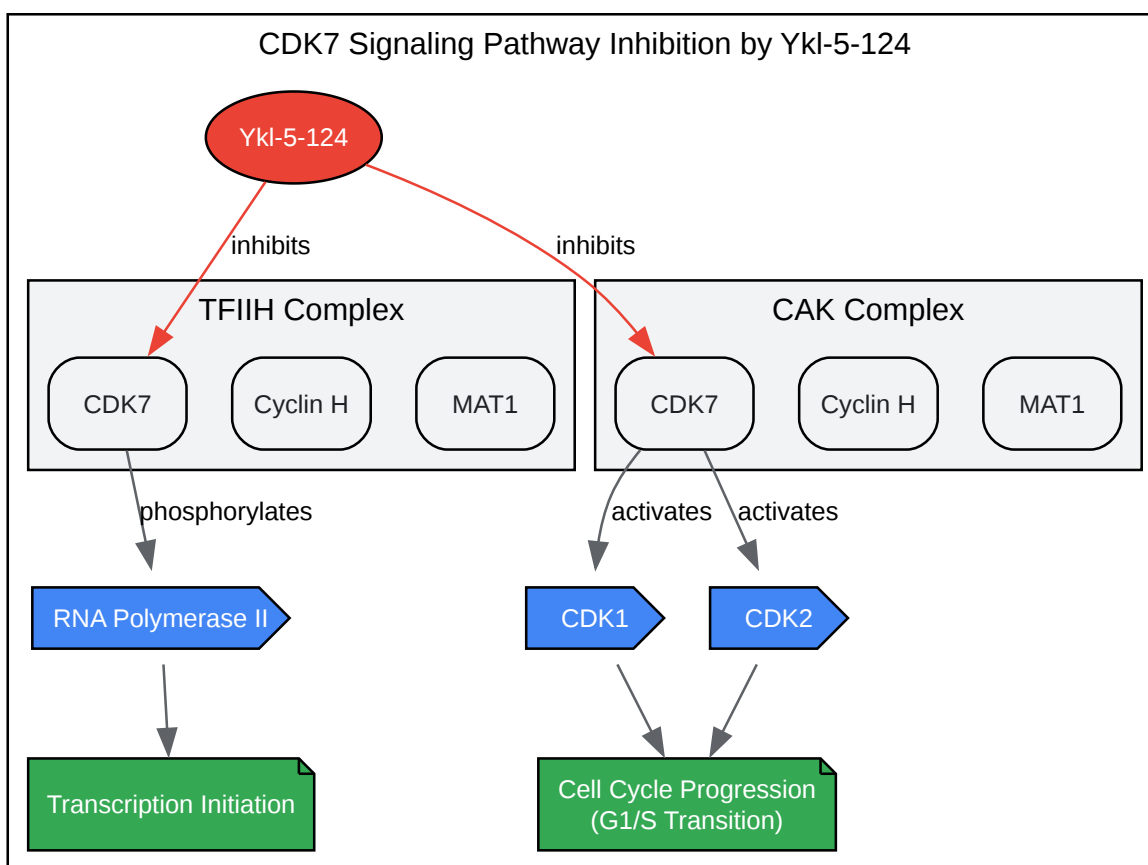


[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **Ykl-5-124**.

Mechanism of Action: CDK7 Inhibition Signaling Pathway

Ykl-5-124 is a potent and selective inhibitor of Cyclin-Dependent Kinase 7 (CDK7). CDK7 is a key component of the CDK-activating kinase (CAK) complex and the general transcription factor TFIIH. By inhibiting CDK7, **Ykl-5-124** affects both cell cycle progression and transcription.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. resources.rndsystems.com [resources.rndsystems.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Ykl-5-124]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15588377#personal-protective-equipment-for-handling-ykl-5-124]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com